

4,4'-Dimethyl-D6-diphenyl molecular weight

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Compound of Interest

Compound Name: 4,4'-Dimethyl-D6-diphenyl

Cat. No.: B15351297

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An in-depth technical guide on the molecular weight and characterization of **4,4'-Dimethyl-D6-diphenyl**.

Abstract

This document provides a detailed technical overview of **4,4'-Dimethyl-D6-diphenyl**, a deuterated analog of 4,4'-dimethylbiphenyl. The focus is on its molecular weight, physicochemical properties, and the methodologies used for its characterization. As a stable isotope-labeled internal standard, its precise mass is critical for quantitative analytical applications in mass spectrometry. This guide presents key data in a structured format, outlines a typical experimental workflow for its analysis, and illustrates its role in analytical chemistry.

Physicochemical Properties and Molecular Weight

4,4'-Dimethyl-D6-diphenyl is a synthetic compound where six hydrogen atoms on the two methyl groups of 4,4'-dimethylbiphenyl have been replaced with deuterium atoms. This isotopic substitution is fundamental to its primary application as an internal standard in quantitative mass spectrometry assays, allowing it to be distinguished from its endogenous, non-labeled counterpart.

The key quantitative properties of **4,4'-Dimethyl-D6-diphenyl** are summarized in the table below. The molecular weight is determined by the sum of the atomic masses of its constituent atoms.

Parameter	Value	Notes
Chemical Formula	C ₁₄ H ₈ D ₆	D represents Deuterium.
Average Molecular Weight	190.30 g/mol	Based on the natural abundance of isotopes for each element.
Monoisotopic Mass	190.1258 Da	The mass of the molecule with the most abundant isotopes (¹² C, ¹ H, ² H).
Exact Mass	190.1258 Da	Calculated using the most stable isotope mass for each element.
Isotopic Purity	Typically >98%	The percentage of molecules that are fully deuterated as specified.

Experimental Protocol: Molecular Weight Verification via Mass Spectrometry

The precise molecular weight and isotopic purity of **4,4'-Dimethyl-D6-diphenyl** are experimentally verified using high-resolution mass spectrometry (HRMS).

Objective: To confirm the monoisotopic mass and assess the isotopic purity of a **4,4'-Dimethyl-D6-diphenyl** sample.

Methodology:

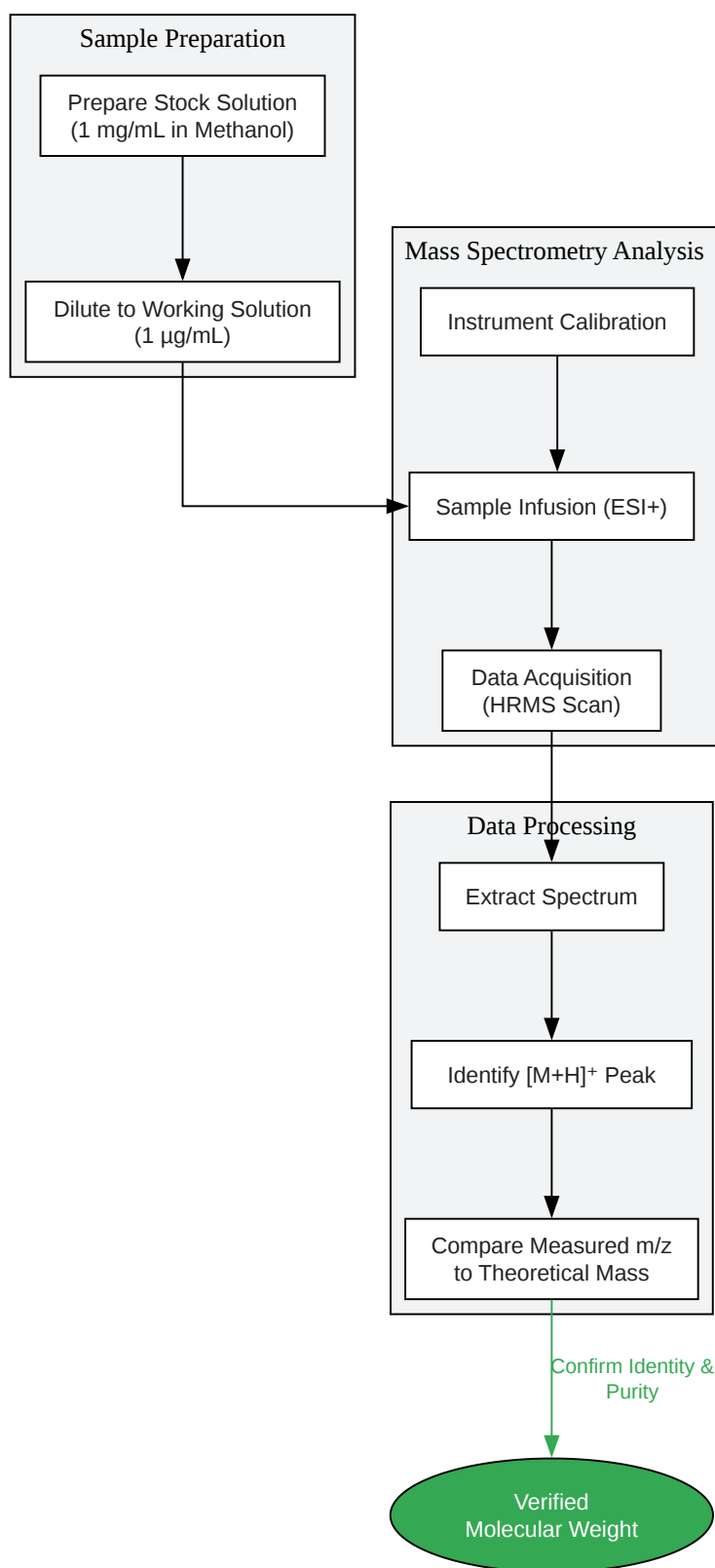
- **Sample Preparation:** A stock solution of **4,4'-Dimethyl-D6-diphenyl** is prepared in a suitable organic solvent (e.g., methanol or acetonitrile) at a concentration of 1 mg/mL. This stock is further diluted to a working concentration of 1 µg/mL.
- **Instrumentation:** A high-resolution mass spectrometer, such as an Orbitrap or a Time-of-Flight (TOF) instrument, is used for analysis.

- **Ionization:** The sample is introduced into the mass spectrometer via direct infusion or through a liquid chromatography (LC) system. Electrospray ionization (ESI) in positive ion mode is a common method, which generates the protonated molecular ion $[M+H]^+$.
- **Mass Analysis:** The instrument is calibrated using a known standard immediately prior to the analysis. The mass spectrum is acquired over a relevant mass-to-charge (m/z) range (e.g., 150-250 m/z).
- **Data Processing:** The resulting spectrum is analyzed to identify the peak corresponding to the $[M+H]^+$ ion of **4,4'-Dimethyl-D6-diphenyl**. The measured m/z value is compared to the theoretical exact mass to confirm its identity. The isotopic distribution is also examined to confirm the degree of deuterium incorporation.

Visualizations

Experimental Workflow Diagram

The following diagram illustrates the generalized workflow for the verification of the molecular weight of **4,4'-Dimethyl-D6-diphenyl** using mass spectrometry.

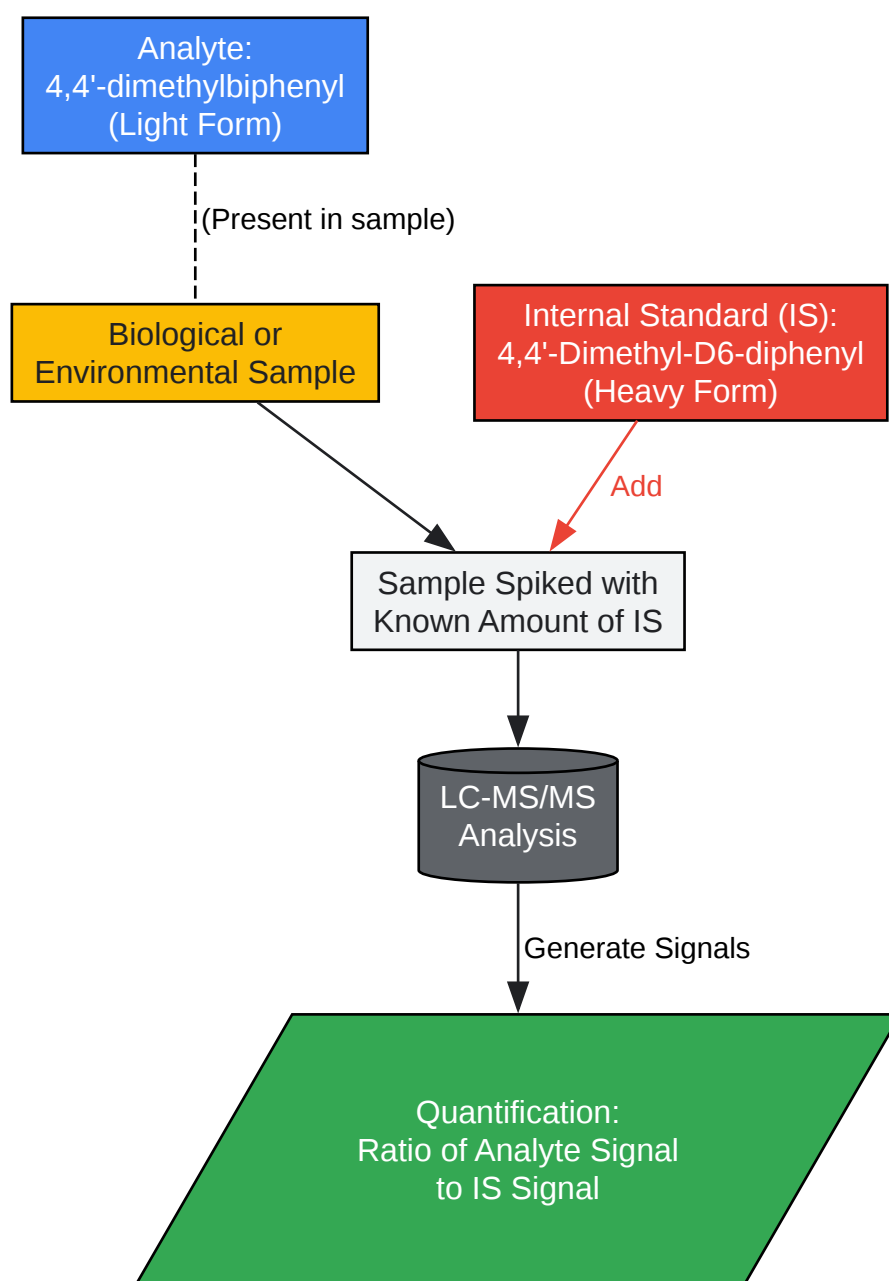


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Caption: Workflow for molecular weight verification via HRMS.

Logical Relationship Diagram

This diagram shows the logical relationship between the analyte (4,4'-dimethylbiphenyl), the internal standard (**4,4'-Dimethyl-D6-diphenyl**), and their application in a quantitative analysis experiment.



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Caption: Use of deuterated analog as an internal standard.

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